

An In-depth Technical Guide to Chloromethyldimethylisopropoxysilane: Physical Properties and Safety Data

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Compound of Interest

Compound Name:

Chloromethyldimethylisopropoxysilane

Cat. No.:

B098121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and safety data for **Chloromethyldimethylisopropoxysilane** (CAS No. 18171-11-4). The information is presented to support laboratory research, chemical handling, and safety protocol development.

Core Physical and Chemical Properties

Chloromethyldimethylisopropoxysilane is a colorless to light yellow, clear liquid organosilicon compound. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₅ ClOSi
Molecular Weight	166.72 g/mol
Boiling Point	64-66 °C at 54 mmHg[1][2]
Density	0.926 g/mL at 25 °C[1][2]
Refractive Index (n _{20/D})	1.415[1][2]
Flash Point	83 °F[1]
Vapor Pressure	0.016 mmHg at 25°C[1]

Safety Data and Hazard Information

Understanding the safety profile of **Chloromethyldimethylisopropoxysilane** is critical for its handling and use in any experimental setting. This compound is classified as a flammable liquid and is associated with significant health hazards.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour.[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[3]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[3]

Precautionary Statements (Selected)

A comprehensive list of precautionary statements can be found in the safety data sheet. Key precautions include:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[3] Use only non-sparking tools and take precautionary measures against static discharge.[3] Wear protective gloves, protective clothing, eye protection, and face protection.[3] Wash skin thoroughly after handling.[3]
- Response: In case of fire, use CO₂, dry chemical, or foam for extinction; do not use water.[4] If on skin or hair, take off immediately all contaminated clothing and rinse skin with water.[4] If in eyes, rinse cautiously with water for several minutes.[4] If inhaled, remove person to fresh air and keep comfortable for breathing.[4]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocols

While the specific experimental reports for the determination of the physical and toxicological properties of **Chloromethyldimethylisopropoxysilane** are not publicly available, the following sections describe the standardized methodologies that are typically employed for such assessments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **Chloromethyldimethylisopropoxysilane**, which has a boiling point reported under reduced pressure, a vacuum distillation setup would be used.

Methodology:

- A sample of the compound is placed in a distillation flask with a boiling chip or magnetic stirrer.
- The flask is connected to a condenser, a receiving flask, and a vacuum pump. A manometer is included in the system to measure the pressure.

- The system is evacuated to the desired pressure (e.g., 54 mmHg).
- The distillation flask is heated gradually.
- The temperature at which the liquid boils and the vapor condenses into the receiving flask is recorded as the boiling point at that specific pressure.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method (ASTM D93) is a standard procedure for determining the flash point of flammable liquids.

Methodology:

- A sample of the liquid is placed in the test cup of the Pensky-Martens apparatus.
- The lid, which contains an ignition source (a small flame or an electric igniter) and a stirrer, is secured.
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the ignition source is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

Toxicological Hazard Assessment

The toxicological data for chemical substances are typically determined using internationally recognized guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD).

Skin Corrosion/Irritation (Based on OECD Guideline 404):

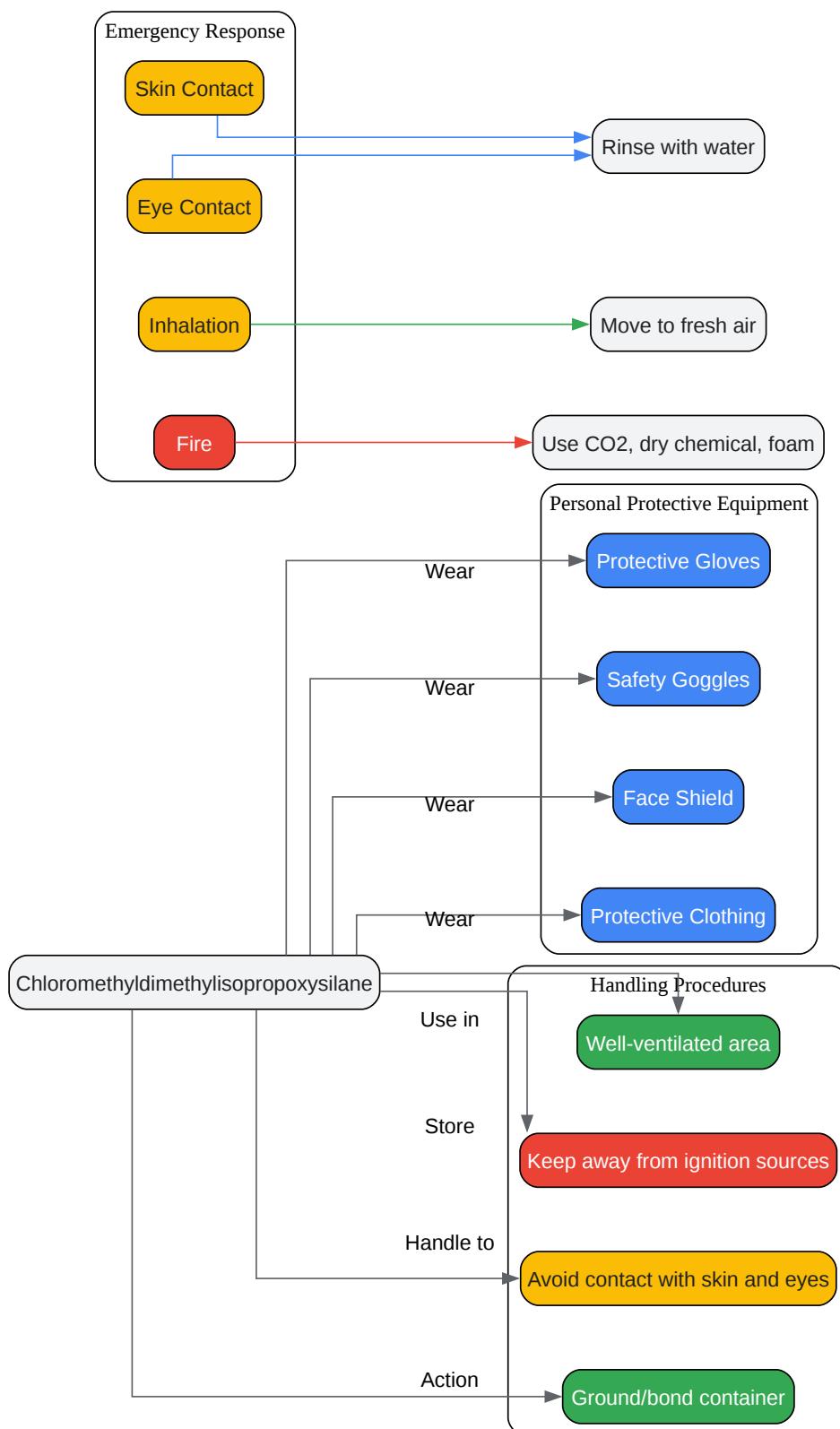
- The test substance is applied to a small area of the shaved skin of a test animal (typically a rabbit).

- The application site is covered with a gauze patch for a specified period (e.g., 4 hours).
- After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours).
- The severity of the reactions is scored, and the substance is classified based on the persistence and severity of the skin damage.

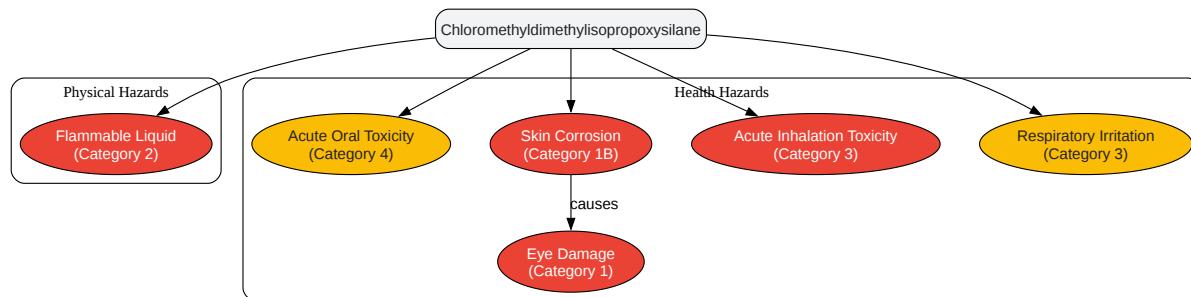
Serious Eye Damage/Irritation (Based on OECD Guideline 405):

- A small, measured amount of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The other eye serves as a control.
- The eyes are examined for signs of corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours).
- The severity of the eye lesions is scored, and the substance is classified based on the nature and reversibility of the observed effects.

Visualizations

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Caption: Recommended personal protective equipment and handling procedures for **Chloromethyldimethylisopropoxysilane**.



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Caption: GHS hazard classifications for **Chloromethyldimethylisopropoxysilane**.

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